

An In-depth Technical Guide to Bis(dodecylsulfanyl)-dimethylstannane

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Compound of Interest

Compound Name: *Bis(dodecylthio)dimethylstannane*

Cat. No.: *B1600290*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(dodecylsulfanyl)-dimethylstannane, an organotin compound with the IUPAC name bis(dodecylsulfanyl)-dimethylstannane, is a versatile chemical with applications in polymer stabilization, catalysis, and potentially in antimicrobial research. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and application, and a summary of its toxicological profile. The information is presented to be a valuable resource for researchers and professionals in chemistry and drug development.

Chemical and Physical Properties

Bis(dodecylsulfanyl)-dimethylstannane is a liquid organotin compound.^[1] While specific quantitative data for some of its properties are not readily available in the literature, its general characteristics and data for related compounds provide a good understanding of its profile. The long dodecyl chains contribute to its solubility in organic solvents.^[2]

Table 1: Physicochemical Properties of Bis(dodecylsulfanyl)-dimethylstannane

Property	Value	Source
IUPAC Name	bis(dodecylsulfanyl)-dimethylstannane	[3][4][5]
Synonyms	Dimethylbis(dodecylthio)tin, Dimethyltin bis(dodecylmercaptide)	[3][4][5]
CAS Number	51287-84-4	[3][4][5]
Molecular Formula	C ₂₆ H ₅₆ S ₂ Sn	[3][4][5]
Molecular Weight	551.6 g/mol	[3][4][5]
Physical State	Liquid	[1]
Solubility	Soluble in organic solvents; limited solubility in water.	[3]

Table 2: Spectroscopic Data (Predicted and General Ranges)

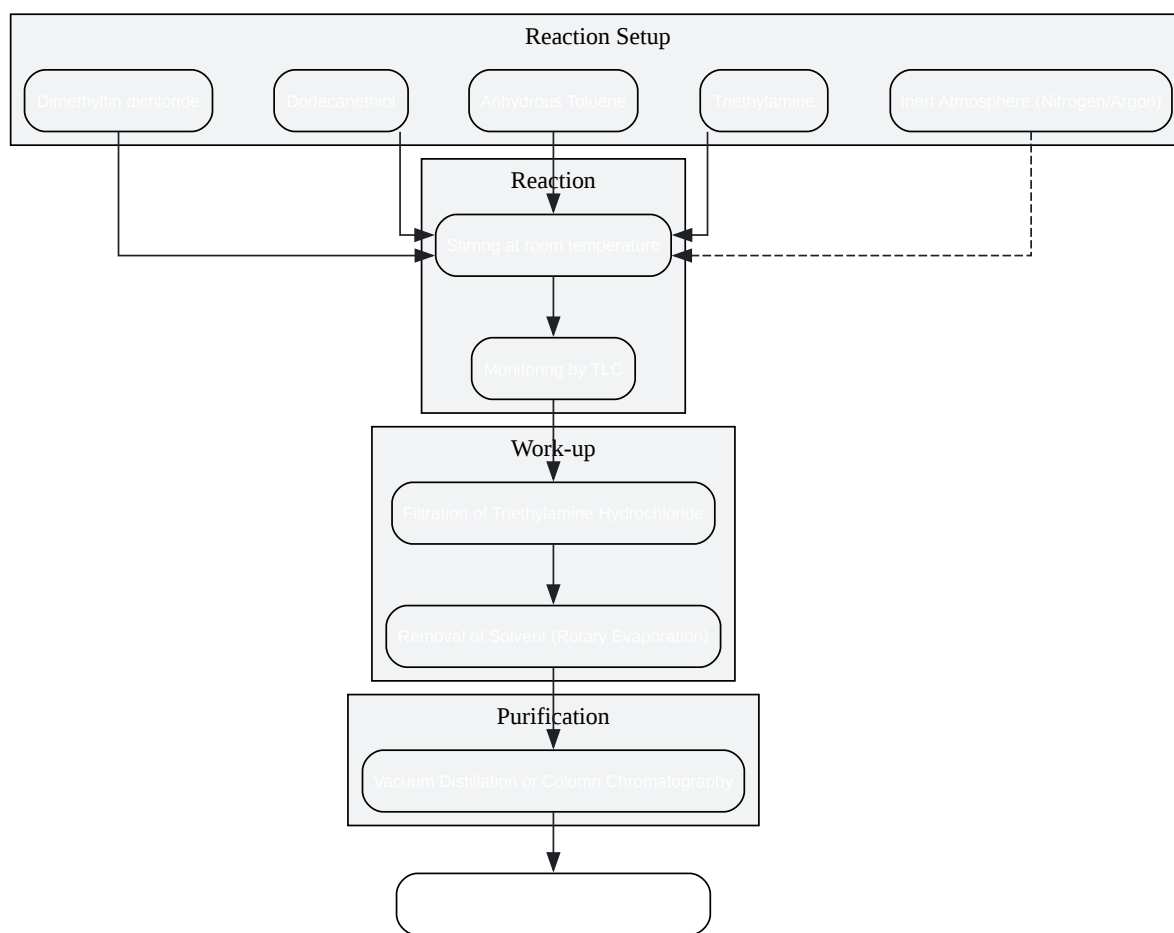
Technique	Data	Source
¹ H NMR	The tin-bound methyl groups are expected as a singlet around 0.8-1.2 ppm, potentially with ¹¹⁹ Sn satellites. The α-methylene protons (SCH ₂) of the dodecylthio chains are expected to resonate around 2.4-2.8 ppm as a triplet.	[6]
¹³ C NMR	No specific data available.	
¹¹⁹ Sn NMR	The chemical shift is typically in the range of +50 to +150 ppm relative to tetramethyltin for similar dimethyltin compounds.	[7]

Experimental Protocols

Synthesis of Bis(dodecylsulfanyl)-dimethylstannane

The most common method for the synthesis of bis(dodecylsulfanyl)-dimethylstannane is the reaction of dimethyltin dichloride with dodecanethiol in the presence of a base to neutralize the hydrochloric acid byproduct.[8]

Experimental Workflow: Synthesis



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Caption: Workflow for the synthesis of bis(dodecylsulfanyl)-dimethylstannane.

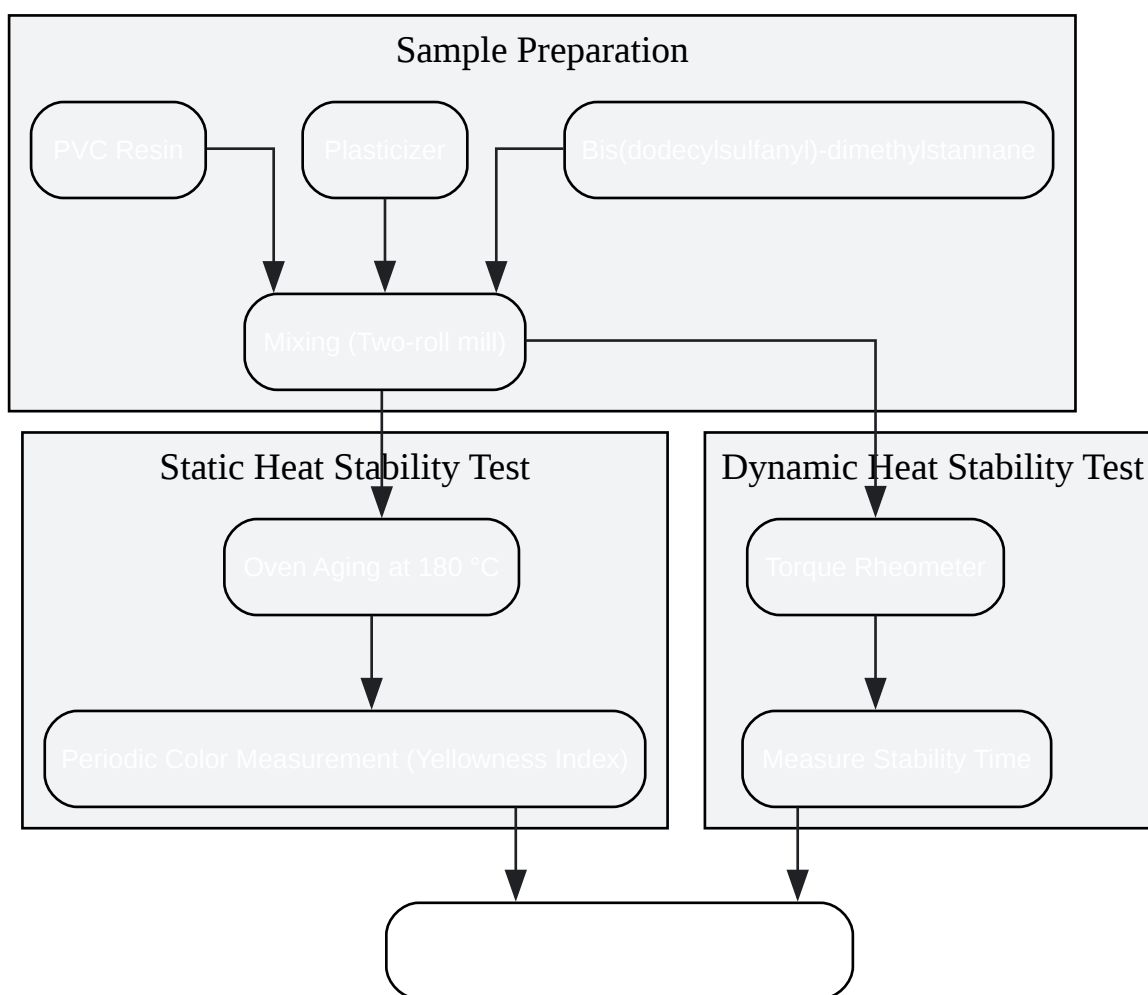
Detailed Protocol:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve dimethyltin dichloride (1 eq) in anhydrous toluene.
- **Addition of Reactants:** To the stirred solution, add triethylamine (2.2 eq). Subsequently, add dodecanethiol (2 eq) dropwise via the dropping funnel at room temperature.
- **Reaction:** Stir the reaction mixture at room temperature for 12-24 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** After completion of the reaction, filter the mixture to remove the precipitated triethylamine hydrochloride. Wash the filtrate with water and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure bis(dodecylsulfanyl)-dimethylstannane.

Application as a PVC Heat Stabilizer

Organotin compounds are effective heat stabilizers for polyvinyl chloride (PVC), preventing its thermal degradation during processing.^{[2][9][10]}

Experimental Workflow: PVC Stabilization Testing



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Caption: Workflow for evaluating the performance of bis(dodecylsulfanyl)-dimethylstannane as a PVC stabilizer.

Detailed Protocol:

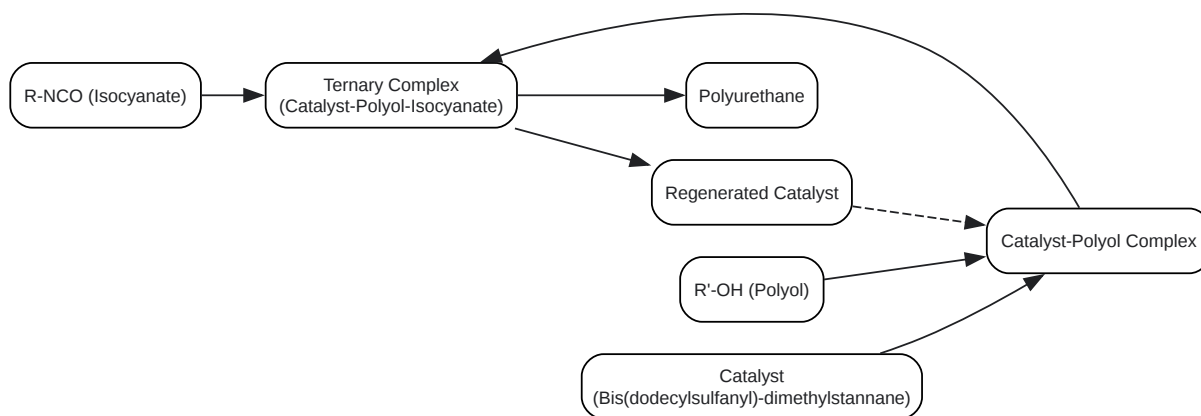
- **Compounding:** Prepare a PVC formulation by mixing PVC resin, a plasticizer (e.g., dioctyl phthalate), and bis(dodecylsulfanyl)-dimethylstannane (typically 0.5-2.0 phr - parts per hundred resin) on a two-roll mill at a temperature of 160-170 °C until a homogeneous sheet is formed.
- **Static Thermal Stability:**
 - Cut the PVC sheet into small samples.

- Place the samples in an oven at 180 °C.
- At regular intervals (e.g., every 10 minutes), remove a sample and measure its yellowness index using a colorimeter.
- The time taken for a significant increase in the yellowness index indicates the static stability time.
- Dynamic Thermal Stability:
 - Use a torque rheometer to simulate processing conditions.
 - Charge the PVC compound into the mixing chamber of the rheometer at a set temperature (e.g., 190 °C) and rotor speed.
 - Record the torque as a function of time. The time at which a sharp increase in torque is observed (due to crosslinking upon degradation) is the dynamic stability time.

Application as a Catalyst in Polyurethane Formation

Organotin compounds are widely used as catalysts in the formation of polyurethanes from isocyanates and polyols.^{[11][12][13][14]}

Catalytic Cycle: Polyurethane Formation



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Caption: Proposed catalytic cycle for polyurethane formation using an organotin catalyst.

Detailed Protocol for Kinetic Study:

- **Reaction Setup:** In a thermostated reactor equipped with a mechanical stirrer and a means for sampling, mix a diisocyanate (e.g., toluene diisocyanate) and a polyol (e.g., polypropylene glycol) in a suitable solvent (e.g., toluene).
- **Catalyst Addition:** Add a known concentration of bis(dodecylsulfanyl)-dimethylstannane to the reaction mixture.
- **Monitoring the Reaction:** At regular time intervals, withdraw aliquots from the reaction mixture and quench the reaction (e.g., by adding an excess of a primary amine like dibutylamine).
- **Analysis:** Determine the concentration of the unreacted isocyanate in the quenched aliquots by titration or spectroscopic methods (e.g., FT-IR by monitoring the disappearance of the NCO band around 2270 cm^{-1}).
- **Kinetic Analysis:** Plot the concentration of the isocyanate versus time to determine the reaction rate and the catalytic activity.

Toxicological Profile

The toxicity of organotin compounds varies significantly with the number and nature of the organic substituents. For dimethyltin compounds, some toxicity data is available for related substances.

Table 3: Acute Toxicity Data for Related Dimethyltin Compounds

Compound	Test Animal	Route	LD50/LC50	Source
Dimethyltin bis(dodecylmercaptide)	Rat	Oral	8500 mg/kg bw	
Dimethyltin bis(dodecylmercaptide)	Rat	Inhalation	3.3 mg/L	
Dimethyltin bis(2-ethylhexylthioglycolate)	Rat	Oral	1000-1735 mg/kg bw	[15]

Based on the available data for dimethyltin bis(dodecylmercaptide), bis(dodecylsulfanyl)-dimethylstannane is expected to have low acute oral toxicity but moderate acute inhalation toxicity.

Antimicrobial Potential

Organotin compounds, in general, have been investigated for their antimicrobial properties.[7][16][17][18] The biological activity is influenced by the nature of the organic groups attached to the tin atom. While specific data for bis(dodecylsulfanyl)-dimethylstannane is lacking, its structural similarity to other biologically active organotin thiolates suggests it may exhibit some antimicrobial efficacy. Further research is needed to determine its specific activity against various microorganisms.

Proposed Mechanism of Antimicrobial Action

The antimicrobial action of organotin compounds is often attributed to their interaction with cellular components, particularly proteins and enzymes containing thiol groups. The tin atom can coordinate with these functional groups, leading to inhibition of essential metabolic pathways and disruption of cellular function. The lipophilic nature of the dodecyl chains in bis(dodecylsulfanyl)-dimethylstannane may facilitate its transport across microbial cell membranes.

Experimental Protocol for Antimicrobial Susceptibility Testing (General):

- **Microorganism Preparation:** Prepare a standardized inoculum of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) in a suitable broth.
- **Minimum Inhibitory Concentration (MIC) Determination:**
 - Perform serial dilutions of bis(dodecylsulfanyl)-dimethylstannane in a microtiter plate.
 - Inoculate each well with the standardized microbial suspension.
 - Incubate the plate under appropriate conditions.
 - The MIC is the lowest concentration of the compound that visibly inhibits microbial growth.
- **Minimum Bactericidal/Fungicidal Concentration (MBC/MFC) Determination:**
 - Subculture the contents of the wells from the MIC assay that show no visible growth onto an agar plate.
 - Incubate the plates.
 - The MBC/MFC is the lowest concentration of the compound that results in a significant reduction (e.g., 99.9%) in the number of viable microorganisms.

Conclusion

Bis(dodecylsulfanyl)-dimethylstannane is a valuable organotin compound with established applications as a PVC heat stabilizer and a catalyst for polyurethane formation. While there are gaps in the publicly available quantitative data for some of its properties, this guide provides a comprehensive overview based on existing literature and data from structurally related compounds. The detailed experimental protocols offer a starting point for researchers interested in synthesizing and utilizing this compound. Further investigation into its antimicrobial potential could reveal new applications in the field of drug development. As with all organotin compounds, appropriate safety precautions should be taken during handling and use.

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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis, characterization and biological activities of organotin(IV) complexes with 2-thioazoline-2-thiol [inis.iaea.org]
- 4. Buy Bis(dodecylthio)dimethylstannane (EVT-385129) | 51287-84-4 [evitachem.com]
- 5. Bis(dodecylthio)dimethylstannane | C₂₆H₅₆S₂Sn | CID 9576105 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Buy Bis(dodecylthio)dimethylstannane | 51287-84-4 [smolecule.com]
- 7. Organotin(IV) Dithiocarbamate Complexes: Chemistry and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis and Characterization of Three New di-n-butyl [bis (alkyl-aminopropionic acid)]tin (IV) [scielo.org.mx]
- 9. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 10. researchgate.net [researchgate.net]
- 11. next generation amine tin catalyst for high resilience soft foam applications-Organotin Catalyst Suppliers & Manufacturing [sn-tin.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Classification of polyurethane catalysts and selection of catalysts for different polyurethane products - Knowledge - Green View Technology and Development Co., Ltd [gvchem.com]
- 14. researchgate.net [researchgate.net]
- 15. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 16. researchgate.net [researchgate.net]
- 17. Organotin (IV) Dithiocarbamate Compounds as Anticancer Agents: A Review of Syntheses and Cytotoxicity Studies - PMC [pmc.ncbi.nlm.nih.gov]

- 18. mdpi.com [mdpi.com]
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